

Application Notes and Protocols: Preparation and Antimicrobial Testing of Taurolidine Catheter Lock Solutions

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Compound of Interest

Compound Name: Tauro-

Cat. No.: B3326473

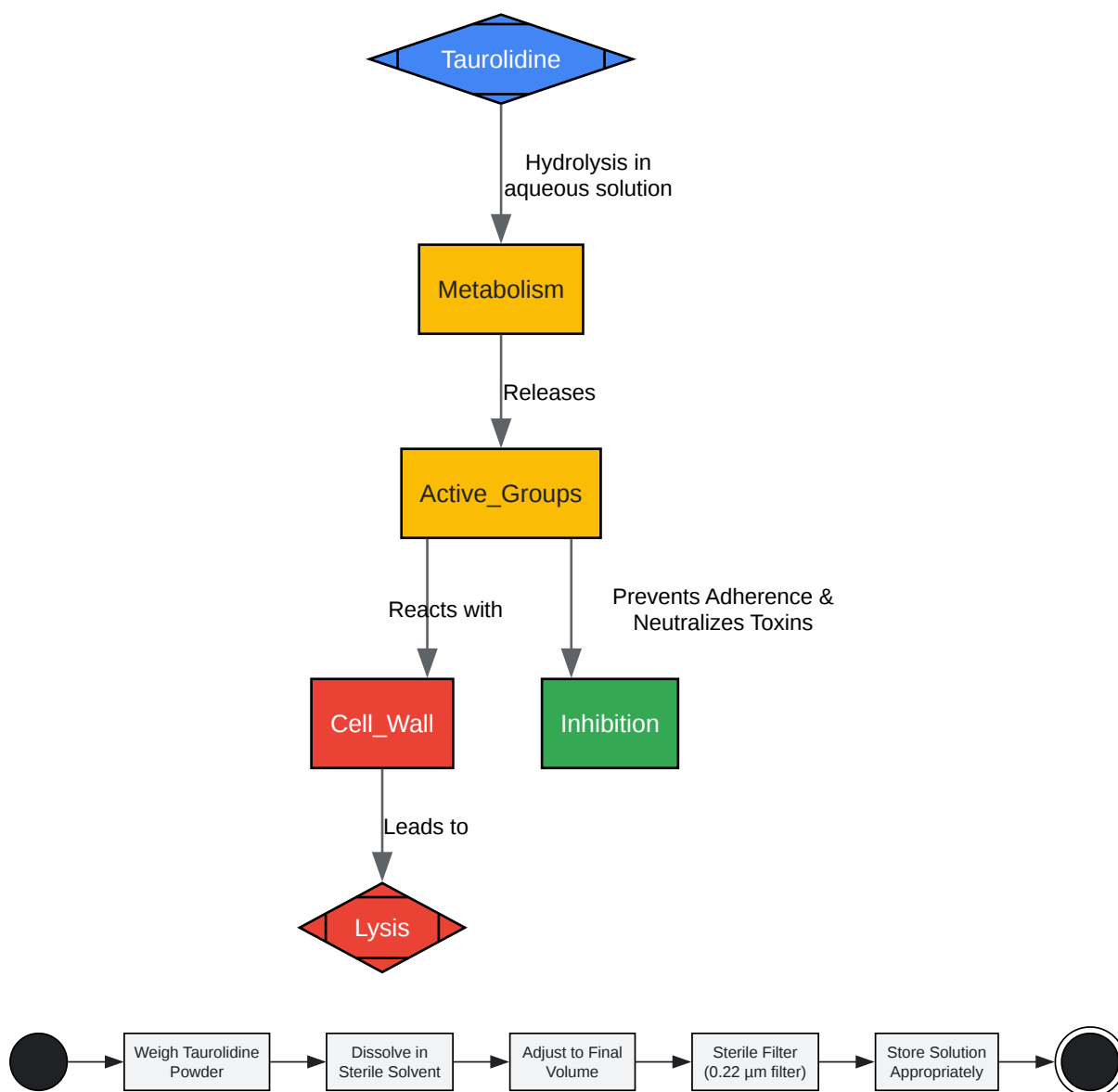
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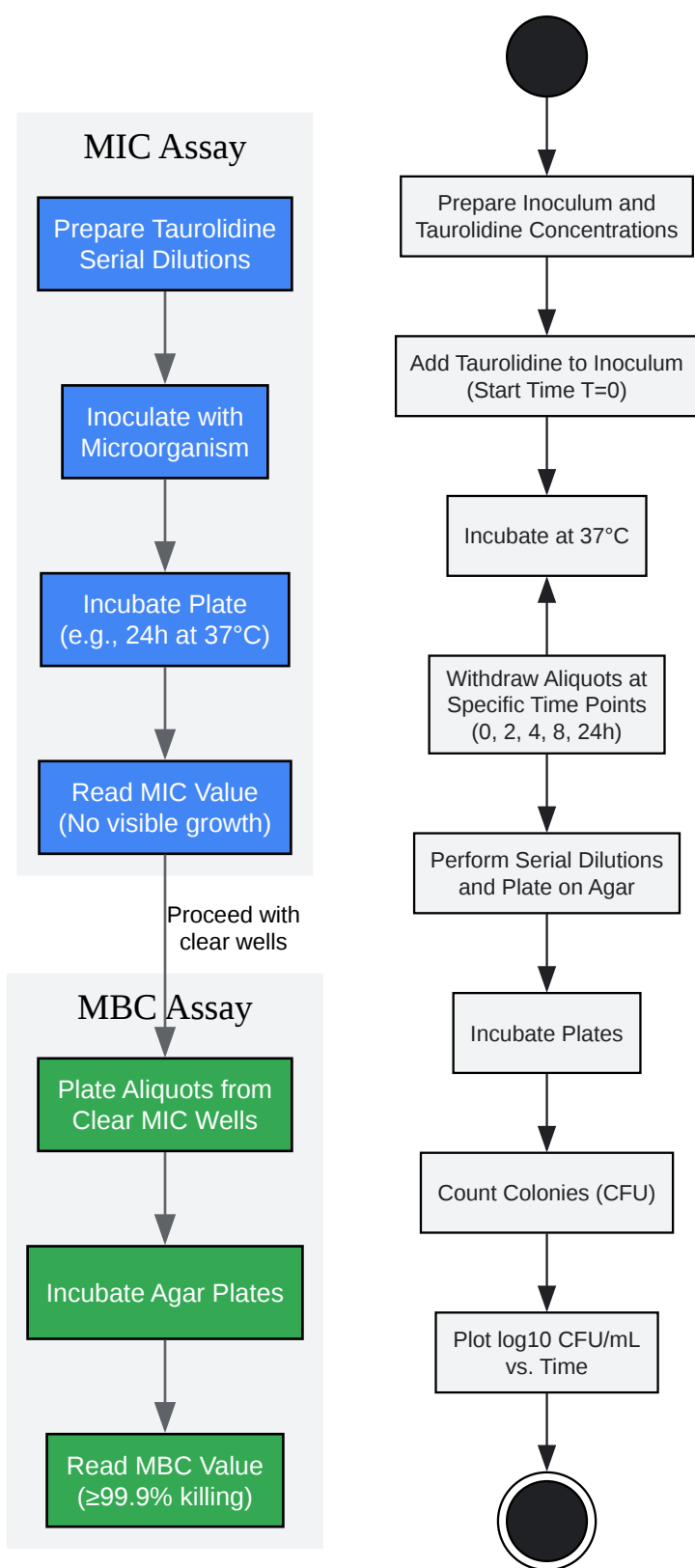
Audience: Researchers, scientists, and drug development professionals.

Introduction Taurolidine is a broad-spectrum antimicrobial agent derived from the amino acid taurine.[1][2] It is utilized primarily as a key ingredient in catheter lock solutions to prevent and treat catheter-related bloodstream infections (CRBSIs).[1][2][3] Taurolidine's efficacy extends to a wide range of Gram-positive and Gram-negative bacteria, as well as fungi like Candida.[4][5] A significant advantage of taurolidine is that the development of bacterial resistance is uncommon.[1][2] Its mechanism of action, which involves the disruption of microbial cell walls, also contributes to the prevention of biofilm formation.[2][6] These application notes provide detailed protocols for the preparation of taurolidine solutions and for conducting in vitro antimicrobial susceptibility testing.

Mechanism of Action

Taurolidine's antimicrobial activity is not based on a typical antibiotic pathway, but on a chemical reaction. In an aqueous solution, taurolidine is metabolized, leading to the release of reactive methylol (hydroxymethyl) groups.[1] These groups react with and denature components of the microbial cell wall, such as murein, lipopolysaccharides, and polysaccharides.[1][2] This process disrupts the cell wall's integrity, leading to cell lysis and death.[4][6] Additionally, this action neutralizes bacterial endotoxins and exotoxins and inhibits the adherence of microbes to epithelial cells.[1][4]





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